In-Depth Technical Guide: Lamifiban Trifluoroacetate in Research

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Compound of Interest

Compound Name:	*Lamifiban trifluoroacetate*
CAS No.:	*144412-50-0*
Cat. No.:	*B608442*

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Executive Summary

Lamifiban trifluoroacetate (Ro 44-9883) is a highly selective, non-peptide peptidomimetic antagonist of the platelet glycoprotein (GP) IIb/IIIa receptor (integrin

). Unlike the monoclonal antibody abciximab, Lamifiban is a small molecule designed to mimic the RGD (Arginine-Glycine-Aspartic acid) sequence, allowing it to compete reversibly with fibrinogen for the receptor's binding pocket.

While it was extensively evaluated in clinical trials such as PARAGON A and B for acute coronary syndromes, it did not achieve market approval. However, it remains a critical tool in cardiovascular research for studying reversible platelet inhibition, receptor occupancy kinetics, and the comparative pharmacodynamics of integrin antagonists. This guide details its mechanism, preparation, and application in high-fidelity platelet function assays.

Molecular Mechanism & Pharmacology[1]

The Target: Integrin

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The GP IIb/IIIa receptor is the most abundant integrin on the platelet surface. Upon platelet activation (by agonists such as ADP, thrombin, or collagen), the receptor undergoes a conformational change from a low-affinity resting state to a high-affinity active state. This active state binds fibrinogen, which bridges adjacent platelets to form an aggregate (thrombus).

Mechanism of Action

Lamifiban functions as a competitive antagonist. It binds to the RGD-binding pocket on the GP IIb/IIIa receptor, physically blocking the access of fibrinogen and von Willebrand factor (vWF).

- Selectivity: High specificity for

  over other integrins (e.g.,

).

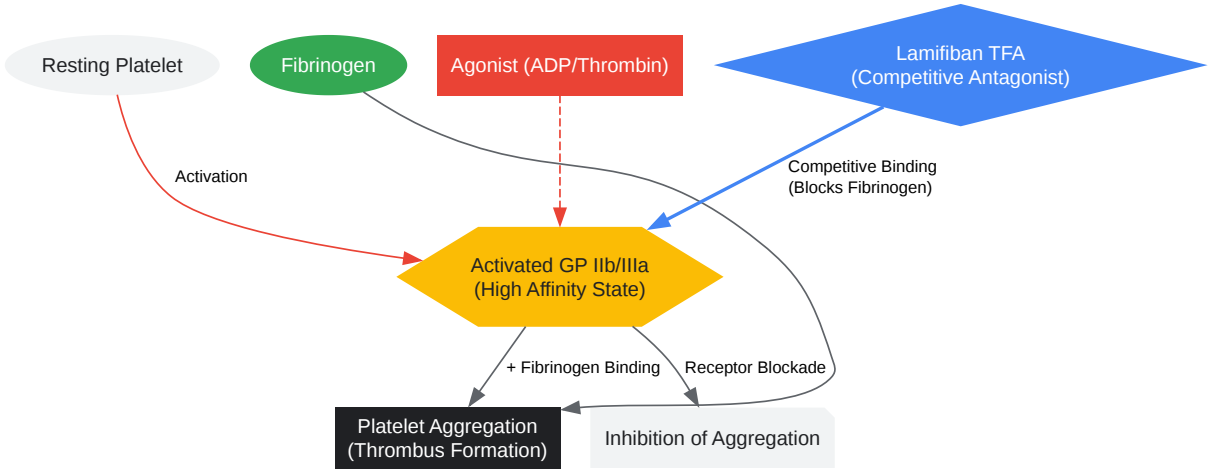
- Kinetics: Characterized by a rapid association and dissociation rate (

  nM). This rapid "on-off" kinetics contrasts sharply with abciximab (slow dissociation) but is similar to tirofiban.

Mechanistic Diagram

The following diagram illustrates the competitive inhibition pathway at the molecular level.

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Figure 1: Competitive inhibition mechanism of Lamifiban at the GP IIb/IIIa receptor interface.

Experimental Methodologies

Solubility & Stock Preparation

The trifluoroacetate (TFA) salt form is used to enhance stability and solubility. However, direct dissolution in aqueous buffers can be challenging at high concentrations.

- Solvent: Dimethyl sulfoxide (DMSO) or Dimethyl formamide (DMF).[1]
- Solubility Limit: ~33 mg/mL in DMSO; ~1 mg/mL in PBS (pH 7.2).[1]
- Storage: Store solid at -20°C. Store DMSO stock solutions at -20°C or -80°C, avoiding repeated freeze-thaw cycles.

Protocol: Light Transmission Aggregometry (LTA)

This is the gold standard for validating Lamifiban activity in vitro.

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Materials:

- Fresh human whole blood (citrated).
- Washed Platelets or Platelet-Rich Plasma (PRP).
- Agonist: ADP (10-20 µM) or Thrombin Receptor Activator Peptide (TRAP).
- Lamifiban TFA stock (10 mM in DMSO).

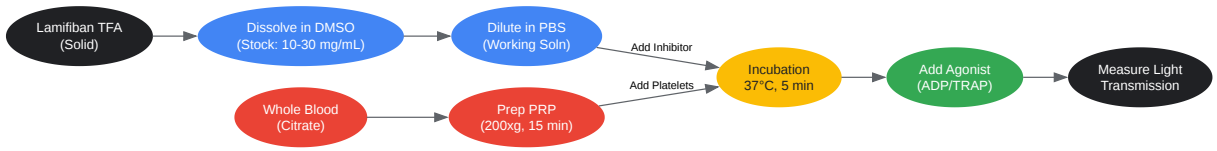
Step-by-Step Workflow:

- Blood Collection: Draw blood into 3.2% sodium citrate tubes. Centrifuge at 200 x g for 10-15 mins to obtain PRP.
- Stock Dilution:
  - Prepare intermediate dilutions of Lamifiban in PBS to achieve 100x working concentrations (e.g., 10 nM to 10 µM final range).
  - Critical: Keep final DMSO concentration < 0.1% to avoid solvent artifacts on platelet function.
- Incubation:
  - Aliquot 450 µL of PRP into cuvettes.
  - Add 5 µL of Lamifiban dilution (or vehicle control).
  - Incubate at 37°C for 2-5 minutes to allow equilibrium binding (rapid on-rate).
- Activation:
  - Add agonist (e.g., ADP) to induce aggregation.
- Measurement:
  - Monitor light transmission for 6-10 minutes.

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- Calculate % Inhibition relative to vehicle control.

Experimental Workflow Diagram



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Figure 2: Standardized workflow for assessing Lamifiban inhibition via Light Transmission Aggregometry.

Technical Specifications & Comparative Data

Lamifiban is often compared to other GP IIb/IIIa antagonists. The table below highlights the key differences critical for selecting the right tool for your research model.

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Feature	Lamifiban (Ro 44-9883)	Tirofiban (Aggrastat)	Abciximab (ReoPro)
Molecule Type	Non-peptide Peptidomimetic	Non-peptide Peptidomimetic	Monoclonal Antibody (Fab)
Target	GP IIb/IIIa ( )	GP IIb/IIIa ( )	GP IIb/IIIa +
Binding Kinetics	Rapid On/Off	Rapid On/Off	Slow Dissociation
Dissociation Constant ( )	~9.4 nM	~15 nM	~5 nM
Plasma Half-life	~2 hours (free drug)	~2 hours	Short (plasma), Long (bound)
Reversibility	Highly Reversible	Highly Reversible	Slowly Reversible
Molecular Weight	582.5 g/mol (TFA salt)	495.1 g/mol	~47,600 Da

Key Properties for Research[3]

- CAS Number: 144412-50-0 (TFA salt)[2]
- Formula:

  [3]
- Purity: Research grade is typically >98% (HPLC).
- Stability: Stable in DMSO for months at -20°C. Aqueous solutions should be prepared fresh daily due to potential hydrolysis or precipitation over time.

References

- Theroux, P., et al. (1996). "Platelet membrane receptor glycoprotein IIb/IIIa antagonism in unstable angina. The Canadian Lamifiban Study." Circulation.

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- The PARAGON Investigators. (1998). "International, randomized, controlled trial of lamifiban (a IIb/IIIa antagonist), heparin, or both in unstable angina." Circulation.
- Scarborough, R. M., et al. (1999). "Design of potent and specific integrin antagonists. Peptide antagonists of alpha(IIb)beta(3)."[4][5] Journal of Medicinal Chemistry.
- National Center for Biotechnology Information. (2023). "PubChem Compound Summary for CID 72710796, **Lamifiban trifluoroacetate**." PubChem.
- Jennings, L. K., et al. (2002). "Comparative efficacy between the glycoprotein IIb/IIIa antagonists roxifiban and orbofiban in inhibiting platelet responses in flow models of thrombosis." Journal of Thrombosis and Thrombolysis.

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Sources

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. 144412-50-0 CAS|化合物 Lamifiban trifluoroacetate|生产厂家|价格信息 [m.chemicalbook.com]
- 3. Lamifiban trifluoroacetate | C26H29F3N4O8 | CID 72710796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
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